

physical and chemical properties of 4-Amino-4-methyl-2-pentanone Oxalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-4-methyl-2-pentanone

Oxalate

Cat. No.: B1265502

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A Technical Guide to 4-Amino-4-methyl-2-pentanone Oxalate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-Amino-4-methyl-2-pentanone Oxalate**, a valuable organic compound used in research and as a synthetic intermediate. It details the compound's physical and chemical properties, experimental protocols for its synthesis, and its known biological activities.

Compound Identification and Nomenclature

4-Amino-4-methyl-2-pentanone Oxalate, also known as Diacetoneamine Oxalate, is the oxalate salt of the parent amine. It is a stable, crystalline solid, which makes it a convenient form for handling and storage compared to the free base.

Primary Identifiers:

Property	Value	Source(s)
Compound Name	4-Amino-4-methyl-2-pentanone Oxalate	[1] [2] [3] [4]
Synonyms	Diacetonamine Oxalate, 1,1-dimethyl-3-oxobutylammonium hydrogen oxalate	[5] [6]
CAS Number	625-03-6	[1] [2] [3] [4] [6]
Molecular Formula	C ₈ H ₁₅ NO ₅ (or C ₆ H ₁₃ NO·C ₂ H ₂ O ₄)	[2] [4] [6]

| Molecular Weight | 205.21 g/mol | [\[1\]](#)[\[2\]](#) |

Note on Nomenclature and CAS Numbers: There is a potential for confusion in literature and supplier catalogs.

- CAS 625-03-6 refers specifically to the 1:1 oxalate salt (C₈H₁₅NO₅, MW ~205.21 g/mol) discussed in this guide. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- CAS 625-04-7 typically refers to the free amine, 4-Amino-4-methyl-2-pentanone (C₆H₁₃NO, MW ~115.17 g/mol), or is sometimes used interchangeably for the hydrogenoxalate salt. [\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The synthesis protocols often yield the hydrogenoxalate salt. [\[11\]](#)[\[12\]](#) This guide focuses on the compound associated with CAS 625-03-6.

Physical and Chemical Properties

The compound's properties make it suitable for various laboratory applications. It is a white, crystalline solid soluble in common polar solvents.

Summary of Physicochemical Data:

Property	Value	Source(s)
Appearance	White crystalline powder/solid.	[7]
Melting Point	125-130 °C (decomposes).	[7]
Solubility	Soluble in water, alcohol, and ether.	[7]
Storage (Powder)	Stable for 3 years at -20°C.	[1]
Storage (In Solvent)	Stable for 1 year at -80°C.	[1]

| Purity | Commercially available at ≥95%. |[3] |

Spectral and Analytical Data

While comprehensive spectral data for the oxalate salt is not readily available in public databases, data for the parent free amine (CAS: 625-04-7) is available and can be used to characterize the amine moiety of the molecule.

- Mass Spectrum (Electron Ionization): The NIST WebBook provides the mass spectrum for the free amine, 2-Pentanone, 4-amino-4-methyl-.|[10]
- FTIR and Raman Spectra: SpectraBase contains FTIR and Raman spectra for the free amine. |[13]

Experimental Protocols

The most well-documented synthesis produces the hydrogen oxalate salt from mesityl oxide. This method is noted for yielding a clean product by avoiding significant byproduct formation. |[14]

Protocol 1: Synthesis from Mesityl Oxide and Aqueous Ammonia (Hydrogen Oxalate Salt)

This protocol is adapted from a reliable procedure published in Organic Syntheses. |[11][12] It involves the reaction of mesityl oxide with ammonia followed by precipitation of the stable

hydrogen oxalate salt.

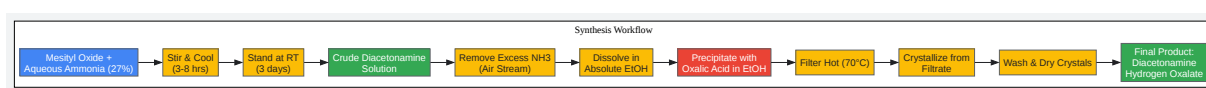
Materials:

- Mesityl oxide (200 g, 2.0 moles)
- Aqueous ammonia (27%, 280 cc)
- Oxalic acid (dihydrate, approx. 252 g for the acid salt)
- 95% Ethanol (approx. 4 L)
- Absolute Ethanol (for washing)

Procedure:

- Formation of Diacetoneamine:
 - In a 1-L round-bottomed flask with a mechanical stirrer, combine mesityl oxide and aqueous ammonia.[\[12\]](#)
 - Cool the flask with running tap water to manage the exothermic reaction.[\[12\]](#)
 - Stir vigorously for 3-8 hours until the mixture becomes homogeneous.[\[12\]](#)
 - Seal the flask and let it stand at room temperature for three days to maximize yield.[\[14\]](#)
- Preparation for Salification:
 - Remove excess ammonia by passing a stream of dry air through the solution.[\[12\]](#)
 - Dissolve the resulting amine solution in an equal volume of absolute alcohol.[\[12\]](#)
 - Titrate a small aliquot with a standard oxalic acid solution to determine the precise amount needed for precipitation of the entire batch.[\[5\]](#) For the hydrogen oxalate salt, twice the amount of oxalic acid needed to neutralize the amine (as determined by litmus) is required.[\[12\]](#)
- Precipitation of the Hydrogen Oxalate Salt:

- In a large beaker, dissolve the calculated amount of oxalic acid in 4 L of 95% ethanol.[12]
- Slowly add the diacetoneamine/alcohol solution to the oxalic acid solution with constant, vigorous stirring.[15]
- During the addition of the second half of the amine solution, cool the container to prevent the formation of the neutral oxalate salt.[5][12]
- Isolation and Purification:
 - Heat the final mixture to 70°C with stirring, then filter while hot through a pre-heated Büchner funnel.[12]
 - Allow the filtrate to cool slowly to promote crystallization.[15] The diacetoneamine hydrogen oxalate will separate.
 - Collect the crystals by filtration, wash with cold absolute alcohol, and dry.[14]
 - Expected Yield: 285–320 g (63–70%).[12]
 - Expected Melting Point: 126–127°C.[12]



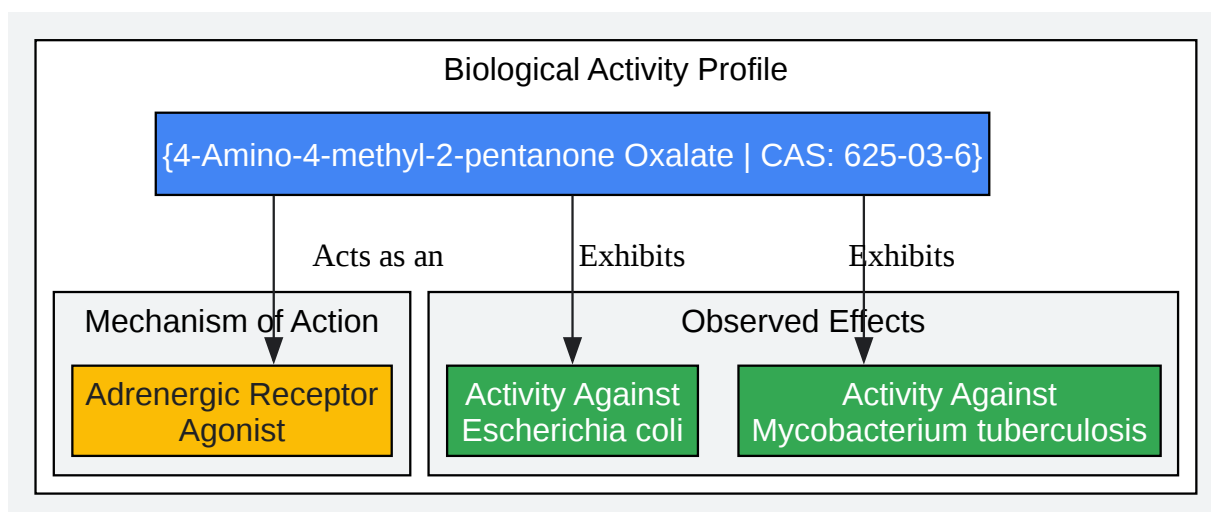
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Caption: Workflow for the synthesis of diacetoneamine hydrogen oxalate.

Biological Activity and Applications

Beyond its role as a chemical intermediate, **4-Amino-4-methyl-2-pentanone Oxalate** has documented biological activities that are of interest to drug development professionals.

- **Adrenergic Receptor Agonist:** The compound has been identified as an adrenergic receptor agonist.[2] Agonists of these receptors are a broad class of drugs with applications in treating conditions like hypertension, anxiety, and pain.
- **Antibacterial Activity:** It has been shown to be an active compound against wild-type strains of *Escherichia coli* and *Mycobacterium tuberculosis*. [2] This suggests potential for further investigation in the development of novel antibacterial agents.

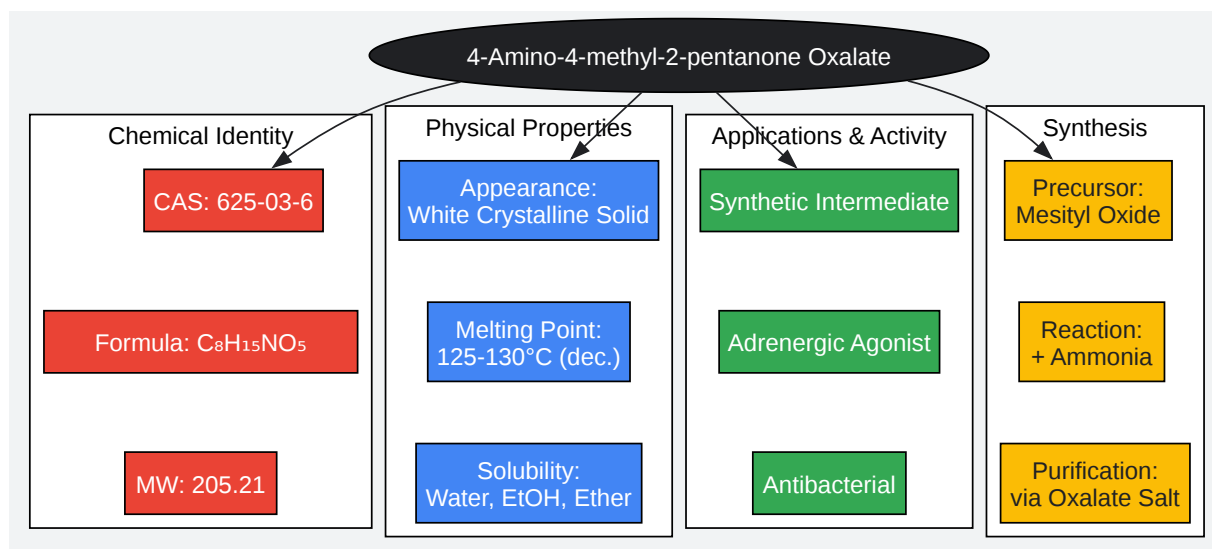


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Caption: Biological activities of **4-Amino-4-methyl-2-pentanone Oxalate**.

Logical Relationships of Properties

The interconnected properties of this compound define its utility. Its chemical structure dictates its physical state and solubility, which in turn influences the protocols for its synthesis and its potential biological applications.



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Caption: Interrelationships of the compound's properties and uses.

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- To cite this document: BenchChem. [physical and chemical properties of 4-Amino-4-methyl-2-pentanone Oxalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265502#physical-and-chemical-properties-of-4-amino-4-methyl-2-pentanone-oxalate]

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